

An In-depth Technical Guide to N-(Phenylseleno)phthalimide (NPSP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(Phenylseleno)phthalimide*

Cat. No.: B1200444

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CAS Number: 71098-8-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(Phenylseleno)phthalimide** (NPSP), a versatile and efficient electrophilic selenium reagent. This document details its chemical and physical properties, synthesis, and key applications in organic synthesis, with a focus on experimental protocols and reaction mechanisms.

Compound Identification and Properties

N-(Phenylseleno)phthalimide is an organoselenium compound widely utilized as a source of the phenylseleno group (PhSe) in various chemical transformations.

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|---|
| CAS Number | 71098-8-9[1] |
| Molecular Formula | C ₁₄ H ₉ NO ₂ Se[1][2] |
| IUPAC Name | 2-(phenylselanyl)isoindole-1,3-dione[2] |
| Synonyms | NPSP, N-Phenylselenylphthalimide, 2-(Phenylseleno)-1H-isoindole-1,3(2H)-dione |
| InChI Key | TYZFQSLJTWPSDS-UHFFFAOYSA-N[1] |
| SMILES | O=C1N([Se]c2ccccc2)C(=O)c3ccccc13[1] |

Table 2: Physical and Chemical Properties

| Property | Value |
|---------------------|---|
| Molecular Weight | 302.19 g/mol [1] |
| Appearance | White to light yellow crystalline powder[3] |
| Melting Point | 181-184 °C (lit.)[1] |
| Boiling Point | 445.4 °C at 760 mmHg |
| Storage Temperature | -20°C[1] |
| Solubility | Soluble in organic solvents such as CH ₂ Cl ₂ and acetonitrile. |

Table 3: Spectroscopic Data

| Spectrum | Key Features |
|---|---|
| ¹ H NMR (DMSO-d ₆) | δ 7.85 (m), 11.38 (br s)[4] |
| IR (KBr pellet) | Characteristic C=O stretching of the imide group. |

Synthesis of N-(Phenylseleno)phthalimide

NPSP is typically synthesized via a nucleophilic substitution reaction between potassium phthalimide and benzeneselenenyl chloride.

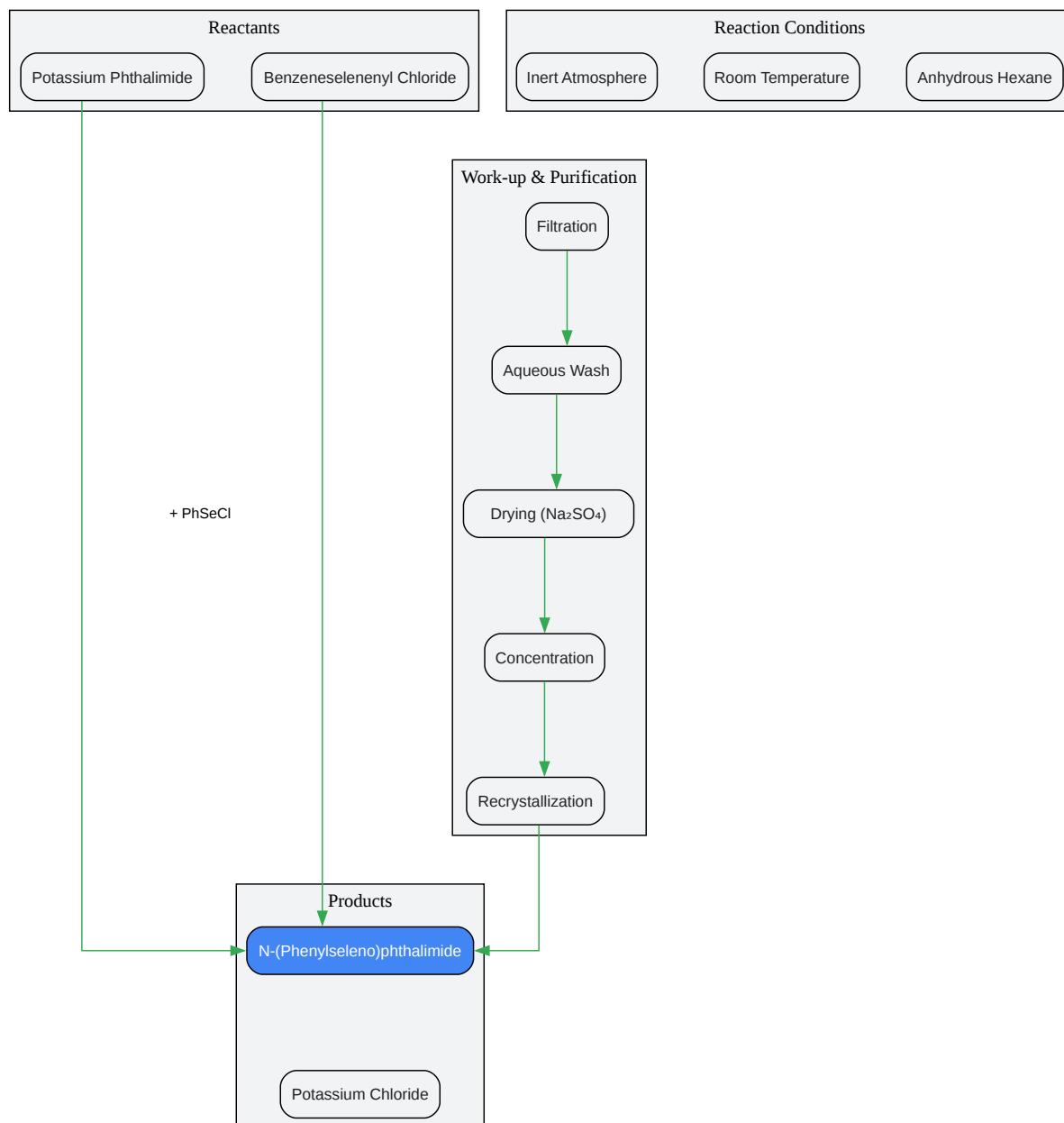
Experimental Protocol: Synthesis of NPSP

Materials:

- Potassium phthalimide
- Benzeneselenenyl chloride
- Hexane (anhydrous)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend potassium phthalimide in anhydrous hexane.
- To this suspension, add a solution of benzeneselenenyl chloride in anhydrous hexane dropwise with stirring.
- Continue stirring the reaction mixture at room temperature for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove potassium chloride.
- Wash the filtrate with water to remove any remaining salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/hexane) to yield **N-(Phenylseleno)phthalimide** as a crystalline solid. A reported yield for this reaction is 87%.

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Caption: Synthetic workflow for **N-(Phenylseleno)phthalimide**.

Applications in Organic Synthesis

NPSP is a versatile reagent for the introduction of the phenylseleno group into organic molecules. This moiety can then be further manipulated, for instance, through oxidative elimination to form double bonds.

α -Selenenylation of Carbonyl Compounds

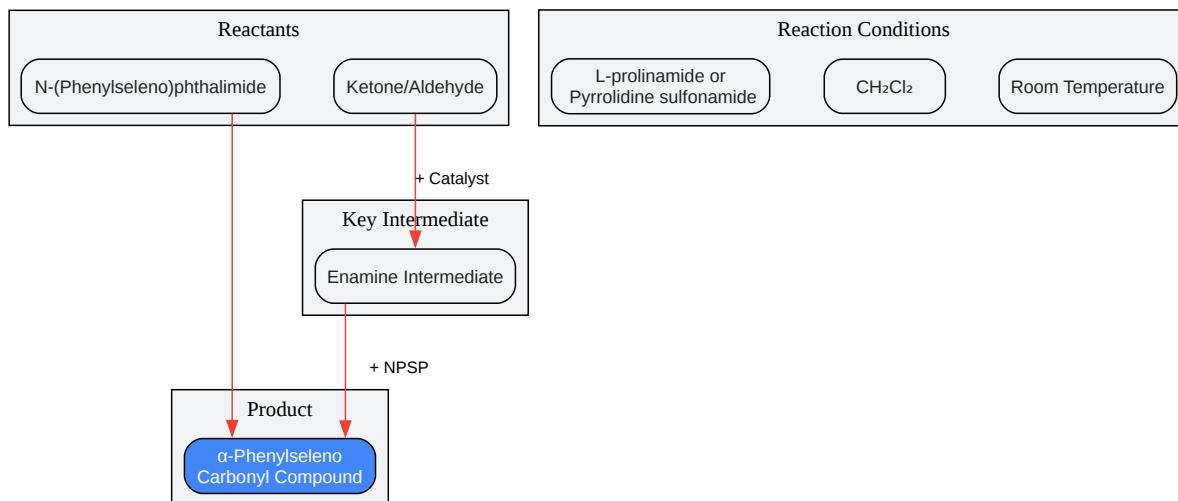
NPSP is widely used for the α -selenenylation of aldehydes and ketones, often catalyzed by an organocatalyst like L-prolinamide.

Materials:

- Cyclohexanone
- **N-(Phenylseleno)phthalimide** (NPSP)
- L-prolinamide (catalyst)
- Dichloromethane (CH_2Cl_2)

Procedure:

- To a solution of cyclohexanone (1.0 mmol) in dichloromethane (5 mL), add L-prolinamide (0.02 mmol, 2 mol%).
- Add **N-(Phenylseleno)phthalimide** (1.2 mmol) to the mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, directly purify the reaction mixture by column chromatography on silica gel to afford the α -phenylseleno ketone. High yields are typically obtained for this reaction.[\[5\]](#)

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Caption: Catalytic cycle for α -selenenylation of carbonyls.

Hydroxyselenylation of Alkenes

NPSP can be used for the hydroxyselenylation of alkenes, which involves the addition of a phenylseleno group and a hydroxyl group across the double bond. This reaction can be catalyzed by acid.

Materials:

- Styrene
- **N-(Phenylseleno)phthalimide (NPSP)**
- Camphorsulfonic acid (CSA) (catalytic amount)

- Water
- Dichloromethane (DCM)

Procedure:

- Dissolve styrene (1.0 mmol) and **N-(Phenylseleno)phthalimide** (1.1 mmol) in dichloromethane.
- Add water (2-3 equivalents) and a catalytic amount of camphorsulfonic acid.
- Stir the mixture at room temperature.
- Monitor the reaction by TLC.
- Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the corresponding β -hydroxy selenide. Good to excellent yields are typically observed.[\[6\]](#)

Derivatization of Thiols for Mass Spectrometry

NPSP reacts rapidly and selectively with thiols, making it an excellent reagent for derivatizing cysteine-containing peptides and proteins for mass spectrometric analysis. This modification introduces a selenium tag that can aid in structural elucidation.

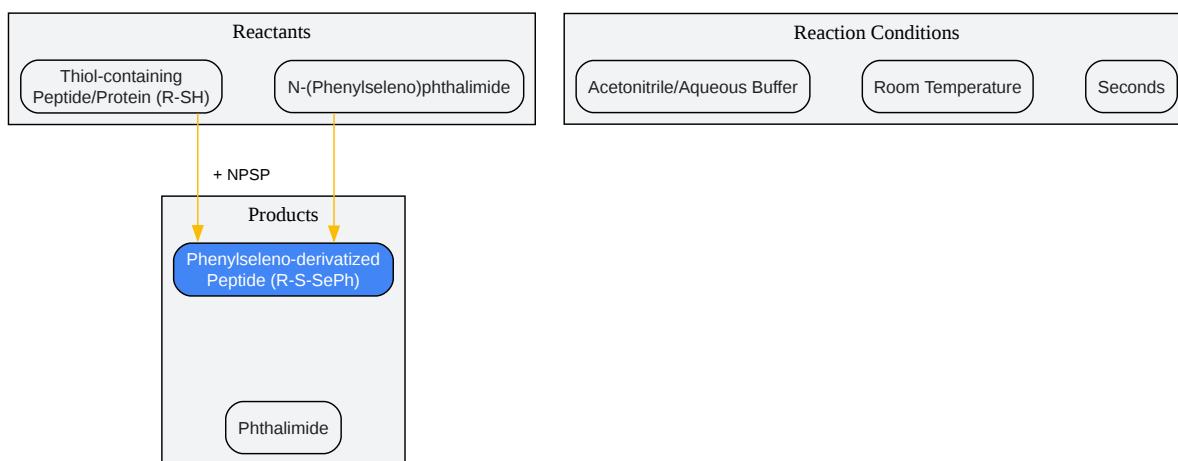
Materials:

- Thiol-containing peptide
- **N-(Phenylseleno)phthalimide** (NPSP)
- Acetonitrile (ACN)

- Aqueous buffer (e.g., ammonium acetate)

Procedure:

- Dissolve the thiol-containing peptide in an appropriate aqueous buffer.
- Prepare a fresh solution of NPSP in acetonitrile.
- Mix the peptide solution with the NPSP solution (a slight excess of NPSP, e.g., 1.1-2 equivalents per thiol group, is recommended).
- The reaction is typically complete within seconds at room temperature.
- The resulting solution containing the phenylseleno-derivatized peptide can be directly analyzed by mass spectrometry (e.g., ESI-MS).



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Caption: Workflow for the derivatization of thiols with NPSP.

Safety and Handling

N-(Phenylseleno)phthalimide is a hazardous substance and should be handled with appropriate safety precautions.

Table 4: Hazard Information

| Hazard Statement | Description |
|------------------|--|
| H301 + H331 | Toxic if swallowed or if inhaled. [1] |
| H373 | May cause damage to organs through prolonged or repeated exposure. [1] |
| H410 | Very toxic to aquatic life with long lasting effects. [1] |

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a dust mask type N95 (US) or type P2 (EN 143) respirator cartridges.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles and/or a face shield.
- Skin and Body Protection: Wear appropriate protective clothing.

Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid formation of dust and aerosols.
- Store in a tightly closed container in a dry and cool place, away from incompatible materials. Recommended storage is at -20°C.[\[1\]](#)

Conclusion

N-(Phenylseleno)phthalimide is a powerful and versatile reagent for the introduction of the phenylseleno group in a variety of organic transformations. Its reactivity with carbonyl compounds, alkenes, and thiols makes it a valuable tool for synthetic chemists. Proper handling and safety precautions are essential when working with this compound. The detailed protocols provided in this guide serve as a valuable resource for researchers utilizing NPSP in their synthetic endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(Phenylseleno)phthalimide (NPSP)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1200444#n-phenylseleno-phthalimide-cas-number-71098-88-9>

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